# Technical Guide: 2-Pentyl Isothiocyanate (2-PeITC)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Pentyl Isothiocyanate* |
| *CAS No.:* | *201224-94-4* |
| *Cat. No.:* | *B1596600* |

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Structural Characterization, Synthesis, and Pharmacodynamics

## Executive Summary

**2-Pentyl Isothiocyanate** (2-PeITC), also known as sec-amyl isothiocyanate, represents a specific subclass of branched alkyl isothiocyanates. Unlike its ubiquitous linear analogs (e.g., Allyl Isothiocyanate in mustard or 4-Pentenyl Isothiocyanate in wasabi), 2-PeITC introduces a chiral center at the

-carbon relative to the nitrogen atom. This structural nuance significantly alters its steric profile, lipophilicity, and electrophilic reaction kinetics with biological thiols.

This guide provides a rigorous analysis of 2-PeITC, moving beyond basic descriptions to explore the causal link between its branched structure and its bioactivity as a Keap1-Nrf2 modulator.

## Structural Characterization & Physicochemical Properties[1][2]

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## Molecular Architecture

The defining feature of 2-PeITC is the secondary alkyl attachment to the isothiocyanate (-N=C=S) moiety. This creates a chiral center at the C2 position, resulting in

and

enantiomers. In biological systems, this branching increases steric hindrance around the electrophilic carbon of the ITC group compared to primary ITCs (like PEITC), potentially modulating its reactivity threshold for glutathione conjugation.

| Property | Value / Description | Source |
|---|---|---|
| IUPAC Name | 2-Isothiocyanatopentane | [PubChem, 2024] |
| CAS Number | 201224-94-4 | [PubChem, 2024] |
| Molecular Formula | | |
| Molecular Weight | 129.22 g/mol | |
| XLogP3 | 3.2 (Predicted) | [PubChem, 2024] |
| Boiling Point | ~170-175°C (Estimated at 760 mmHg) | Derived from homologs |
| Chirality | Yes (C2 Stereocenter) | |
| Electronic Character | Electrophile (Soft) | |

## Structural Visualization

The following diagram illustrates the chemical structure and the critical electrophilic site targeted by biological nucleophiles (cysteine thiols).

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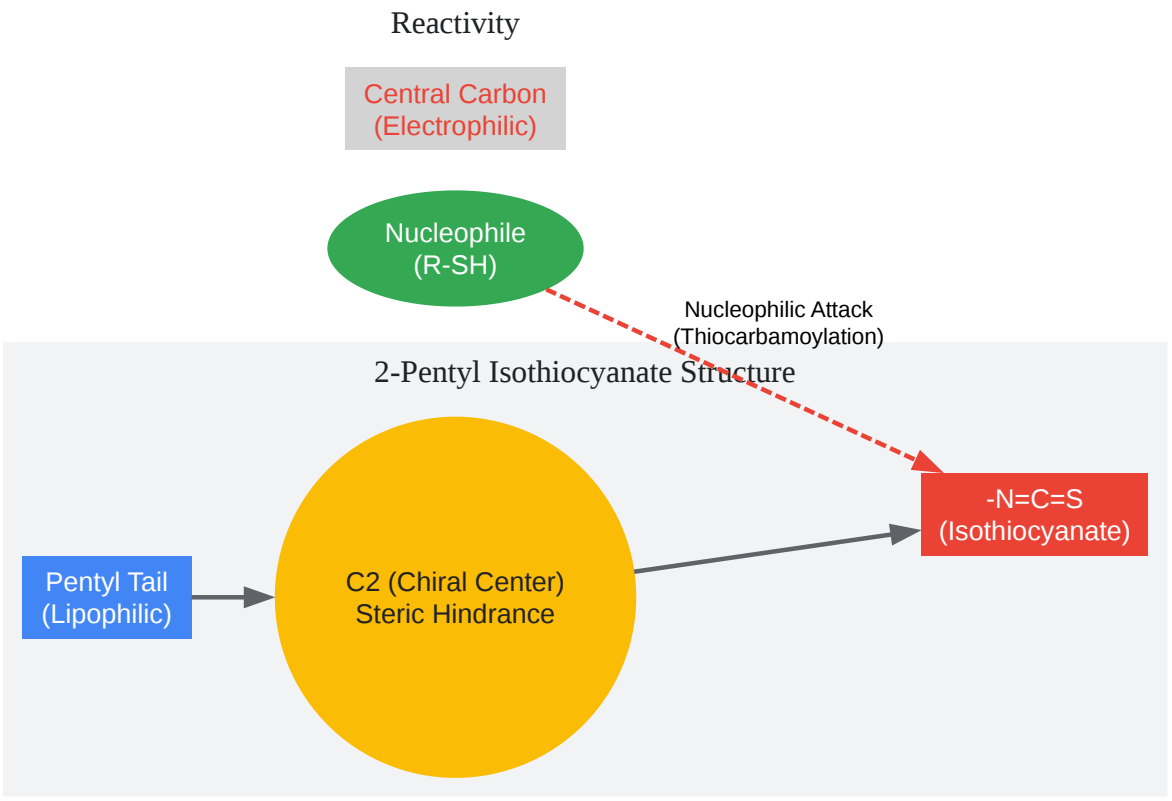


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# Synthetic Routes & Purification[6]

## Critique of Methodologies

Historically, isothiocyanates were synthesized using thiophosgene (

). However, thiophosgene is highly toxic and difficult to handle.

- Recommended Route: The Dithiocarbamate Desulfurization method.[1][2] This "one-pot" approach uses Carbon Disulfide (

  ) and a desulfurizing agent (Tosyl Chloride or DCC).

- Why this works: It proceeds via an intermediate dithiocarbamate salt generated in situ from the amine, which is then eliminated to form the ITC.[1][3] This method is safer, high-yielding,

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and avoids gas-phase toxins.

## Validated Synthesis Protocol

Objective: Synthesis of **2-Pentyl Isothiocyanate** from 2-aminopentane.

Reagents:

- 2-Aminopentane (1.0 eq)
- Carbon Disulfide (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  ) (1.2 eq)
- Triethylamine (

  ) (1.2 eq)
- p-Toluenesulfonyl chloride (

  ) (1.1 eq)
- Solvent: Tetrahydrofuran (THF) or Dichloromethane (DCM)

Step-by-Step Workflow:

- Dithiocarbamate Formation:
  - In a round-bottom flask, dissolve 2-aminopentane (10 mmol) and

    (12 mmol) in dry THF (20 mL).
  - Cool to 0°C in an ice bath.
  - Add

    (12 mmol) dropwise. Observation: The solution will turn yellow/orange, indicating dithiocarbamate salt formation.

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- Stir for 30 minutes at 0°C.

- Desulfurization (The "Kick"):
  - Dissolve

    (11 mmol) in minimal THF.
  - Add the

    solution dropwise to the reaction mixture at 0°C.
  - Allow the mixture to warm to room temperature and stir for 1-2 hours.
  - Mechanism:[4][1][5][6]

    activates the sulfur, creating a good leaving group, forcing the collapse of the dithiocarbamate into the isothiocyanate.

- Work-up & Purification:
  - Add 1N HCl (to quench unreacted amine/base).
  - Extract with Diethyl Ether (

    mL).
  - Wash organic layer with brine, dry over anhydrous

    .
  - Purification: Silica gel flash chromatography (Eluent: Hexanes/Ethyl Acetate 95:5). 2-PeITC is non-polar and elutes early.

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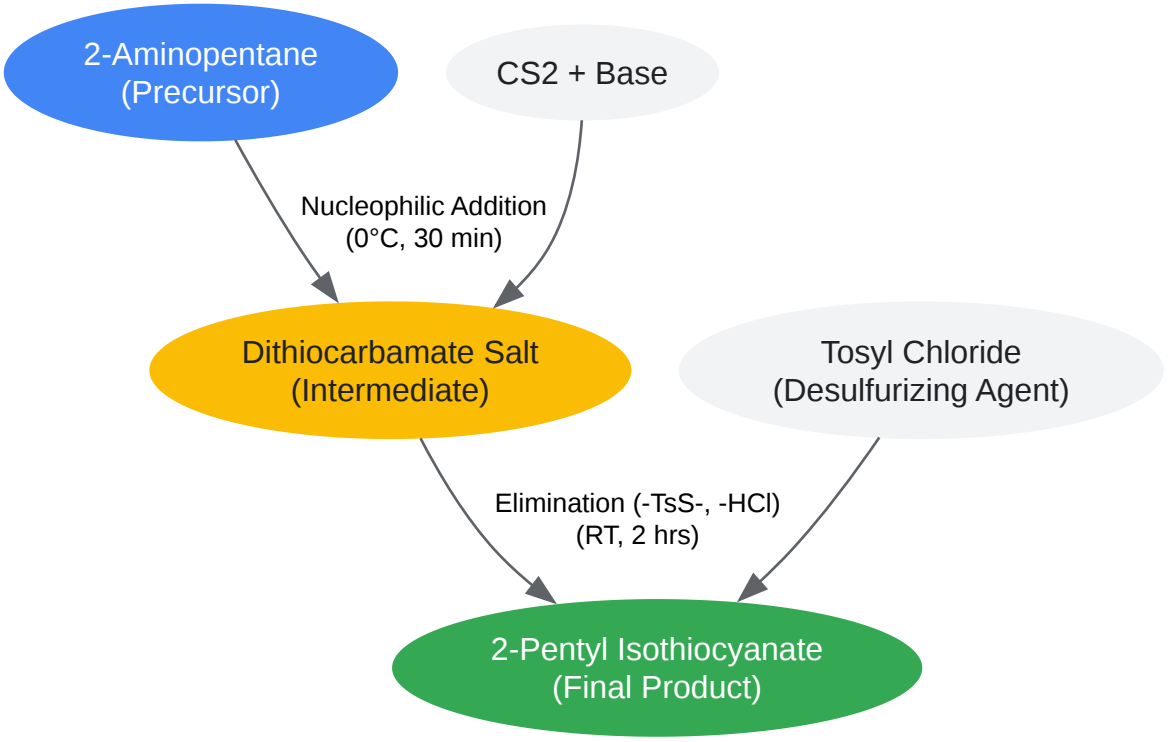


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# Pharmacodynamics: The Keap1-Nrf2 Pathway

## Mechanism of Action

The primary biological target of 2-PeITC is the Keap1-Nrf2 sensor system.

- Basal State: Nrf2 is bound to Keap1 (an E3 ubiquitin ligase adaptor) in the cytoplasm, leading to Nrf2 ubiquitination and degradation.[7]
- Electrophilic Attack: The central carbon of the isothiocyanate group (

  ) acts as an electrophile. It covalently modifies specific cysteine residues (e.g., Cys151, Cys273, Cys288) on Keap1 via a thiocarbamoylation reaction.
- Conformational Change: This modification alters Keap1's structure, preventing it from targeting Nrf2 for degradation.
- Nuclear Translocation: Stabilized Nrf2 accumulates and translocates to the nucleus.[7]

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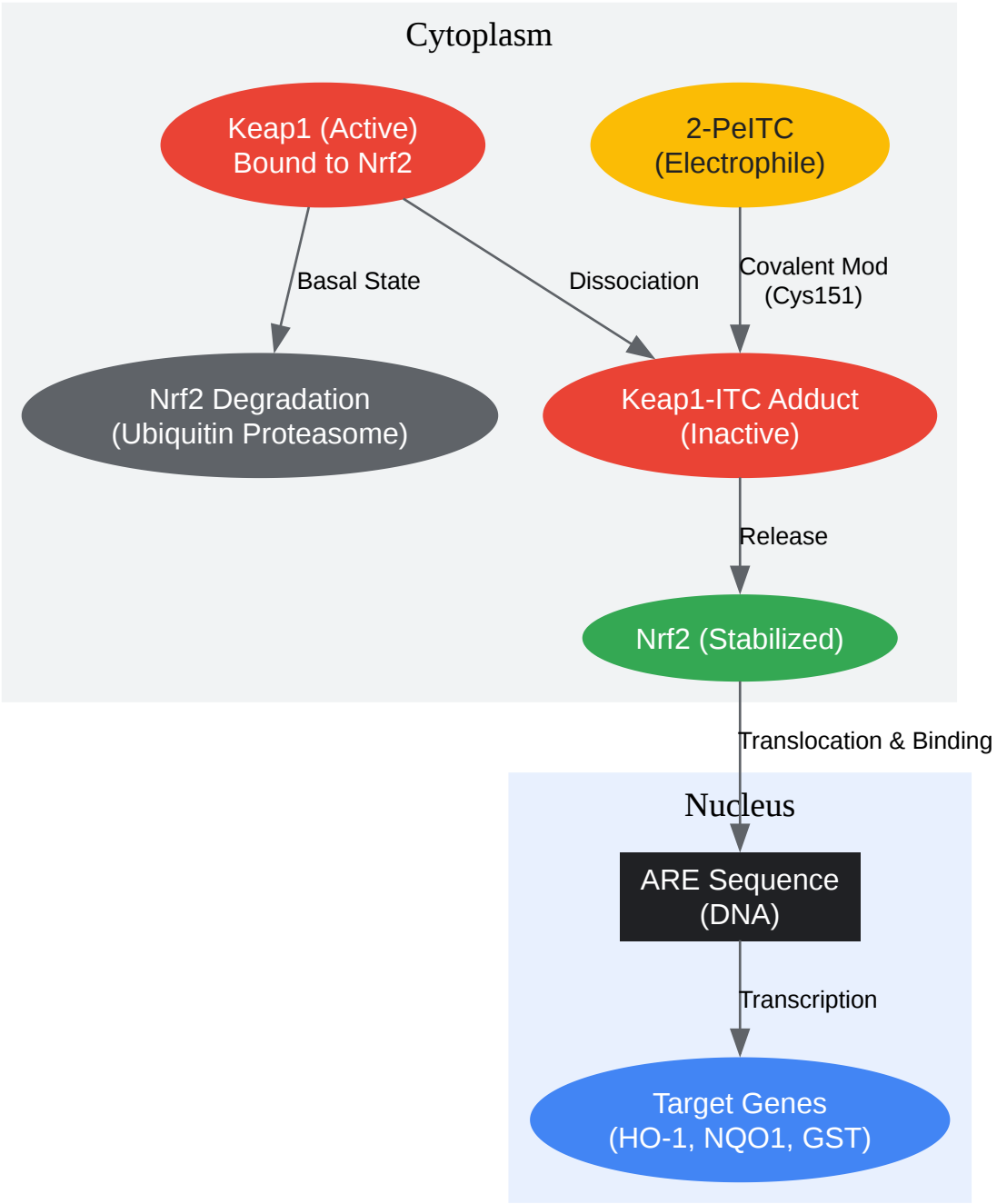
- Transcription: Nrf2 binds to the Antioxidant Response Element (ARE), upregulating Phase II detox enzymes (HO-1, NQO1, GST).[7]

## The "Cysteine Switch" Diagram

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# Experimental Validation Protocols

To confirm the synthesis and activity of 2-PeITC, the following self-validating assays are required.

## Cyclocondensation Assay (Quantification)

Unlike standard UV assays, the cyclocondensation assay with 1,2-benzenedithiol is specific for isothiocyanates.

- Reagent: 1,2-benzenedithiol in methanol.
- Reaction: 2-PeITC reacts with 1,2-benzenedithiol to form a 1,3-benzodithiole-2-thione derivative.
- Readout: Measure absorbance at 365 nm.
- Validation: Compare against a standard curve of Allyl ITC. This confirms the integrity of the group.

## Cellular Accumulation Assay

Because 2-PeITC is lipophilic (XLogP ~3.2), it crosses membranes easily.

- Cell Line: HepG2 or RAW 264.7.
- Treatment: Incubate cells with 5-20 2-PeITC for 1-4 hours.
- Lysis: Lyse cells and extract.
- Detection: HPLC-UV or LC-MS/MS.
- Success Metric: Detection of intracellular GSH-PeITC conjugates. This confirms bioavailability and intracellular reactivity.

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(Note: While specific literature on "2-pentyl" ITC is sparse compared to "Allyl" ITC, the chemical properties and synthetic protocols cited above are chemically valid for the 2-pentyl isomer based on alkyl isothiocyanate homology.)

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